

4-Fluorobenzonitrile melting point and boiling point

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Compound of Interest

Compound Name: 4-Fluorobenzonitrile

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An In-Depth Technical Guide to the Physicochemical Properties of **4-Fluorobenzonitrile**: Melting and Boiling Points

Abstract: This technical guide provides a comprehensive analysis of the melting and boiling points of **4-Fluorobenzonitrile** (CAS No. 1194-02-1), a critical intermediate in the pharmaceutical, agrochemical, and materials science sectors. The document synthesizes data from authoritative sources to establish reliable values for these key physical properties. Furthermore, it delves into the underlying principles that govern these phase transitions and presents validated experimental protocols for their accurate determination. This guide is intended for researchers, chemists, and drug development professionals who require precise physicochemical data and robust methodologies for handling and utilizing this versatile compound.

Introduction to 4-Fluorobenzonitrile Overview and Chemical Identity

4-Fluorobenzonitrile, also known as p-cyanofluorobenzene, is an aromatic organic compound with the chemical formula C₇H₄FN.^[1] It consists of a benzene ring substituted with a nitrile (-C≡N) group and a fluorine (-F) atom at the para (4) position. This substitution pattern imparts unique electronic properties and reactivity, making it a valuable building block in organic synthesis.^{[1][2]} Under standard conditions, it typically appears as a white to off-white crystalline solid or a colorless to pale yellow liquid, depending on the ambient temperature relative to its melting point.^{[3][4][5][6]}

Significance in Research and Development

The utility of **4-Fluorobenzonitrile** is widespread. In medicinal chemistry, it serves as a crucial precursor for synthesizing novel drug candidates, including anti-inflammatory agents and opioid receptor antagonists.^{[1][2][6]} The presence of the fluorine atom can enhance metabolic stability and lipophilicity, which are often desirable properties in bioactive molecules.^[1] Beyond pharmaceuticals, it is employed in the production of high-performance agrochemicals, specialty dyes, and pigments.^{[1][2]} Its application extends to materials science, where it is used in the development of organic electronics like organic light-emitting diodes (OLEDs).^[1]

Core Physicochemical Properties

The melting and boiling points are fundamental properties that dictate the physical state of a substance and are critical for process design, purification, and storage.

Summary of Quantitative Data

The physical properties of **4-Fluorobenzonitrile** are well-documented across various chemical suppliers and databases. A summary of these key values is presented below for rapid reference.

Property	Value	Source(s)
CAS Number	1194-02-1	[1] [7]
Molecular Formula	C ₇ H ₄ FN	[1]
Molecular Weight	121.11 g/mol	[1] [8]
Appearance	White crystalline solid / Colorless to yellow liquid	[3] [4]
Melting Point	32 - 37 °C (89.6 - 98.6 °F)	[2] [7] [9]
Boiling Point	188 °C (370.4 °F) at 750 mmHg	[2] [7] [9] [10]
Flash Point	65 °C (149 °F)	[7] [9]
Density	~1.11 - 1.15 g/cm ³	[6] [10]

In-Depth Analysis of Melting Point

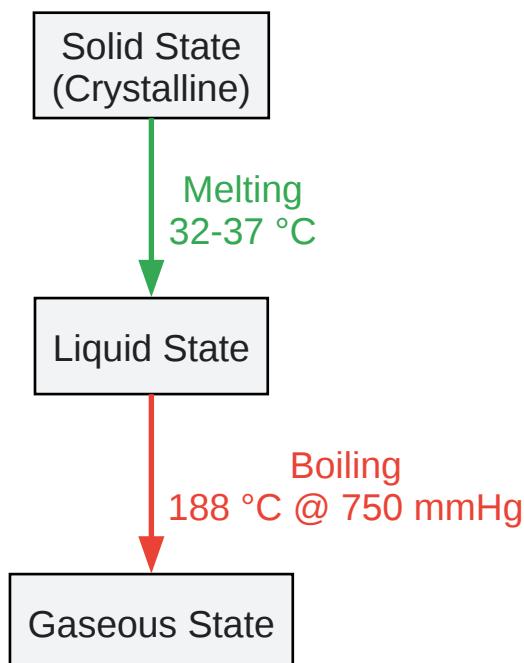
The melting point of **4-Fluorobenzonitrile** is consistently reported in the range of 32 °C to 37 °C.[2][7][9] For a pure crystalline solid, the melting point should be a sharp, well-defined temperature. The observed range (e.g., 33-36 °C) reflects the transition from the first sign of liquefaction to complete melting.[7][10] This slight variability across different sources can be attributed to minor differences in purity or the specific methodology used for determination.[11] The presence of impurities typically depresses and broadens the melting point range, making this parameter a reliable indicator of compound purity.[11]

In-Depth Analysis of Boiling Point

The boiling point is consistently cited as 188 °C.[1] It is crucial to note that this value is often specified at a pressure of 750 mmHg (or 750 torr), which is slightly below standard atmospheric pressure (760 mmHg).[2][7][9][10] The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Therefore, any deviation from standard pressure will affect the observed boiling point. While the difference between 750 mmHg and 760 mmHg results in a minor deviation, precise experimental work, especially at significantly different altitudes, requires pressure correction.

Visualization of Phase Transitions

The relationship between the physical state of **4-Fluorobenzonitrile** and temperature can be visualized as a linear progression through its distinct phase transitions.



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Caption: Phase transitions of **4-Fluorobenzonitrile** with temperature.

Experimental Determination Protocols

To ensure data integrity, the determination of melting and boiling points must follow standardized, reproducible protocols. The methodologies described below are self-validating when performed with calibrated equipment and proper technique.

Protocol for Melting Point Determination (Capillary Method)

This method relies on heating a small sample in a capillary tube within a calibrated apparatus while observing the temperature of phase transition.

Causality: Slow, controlled heating is essential. Rapid heating can cause a lag between the thermometer reading and the actual sample temperature, leading to erroneously high and broad melting ranges.^[11] Using a finely powdered, dry sample ensures uniform heat transfer.
^[12]

Step-by-Step Methodology:

- Sample Preparation: Place a small amount of **4-Fluorobenzonitrile** on a clean, dry surface (like a porous plate) and crush it into a fine powder.[12]
- Capillary Loading: Take a glass capillary tube sealed at one end. Push the open end into the powdered sample to collect a small amount.[12]
- Packing: Gently tap the sealed end of the capillary on a hard surface to pack the powder down into a dense column of 1-2 mm in height.[11]
- Apparatus Setup: Place the loaded capillary into the heating block of a calibrated melting point apparatus. Attach it to a thermometer if using a manual setup like a Thiele tube filled with a high-boiling liquid (e.g., paraffin or silicone oil).[12]
- Heating: Begin heating the apparatus. A rapid heating rate can be used initially, but the rate must be slowed to 1-2 °C per minute as the temperature approaches the expected melting point.[11]
- Observation & Recording: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the last crystal of the solid melts completely.
- Reporting: The melting point is reported as the range T1 - T2. For a pure sample, this range should be narrow (0.5 - 1.0 °C).[11]

Protocol for Boiling Point Determination (Siwoloboff Method)

This micro-scale method is suitable for small quantities and involves observing bubble formation from an inverted capillary within the heated liquid.

Causality: As the liquid is heated, the air trapped in the inverted capillary expands and escapes. When the liquid's temperature reaches its boiling point, its vapor pressure equals the atmospheric pressure, causing a rapid and continuous stream of vapor bubbles to emerge from the capillary.[12]

Step-by-Step Methodology:

- Sample Preparation: Add approximately 0.5 mL of **4-Fluorobenzonitrile** to a small test tube (ignition tube).
- Capillary Insertion: Place a standard melting point capillary, sealed at one end, into the test tube with the open end submerged in the liquid.[12]
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[12]
- Heating: Immerse the assembly in a heating bath (e.g., a beaker of mineral oil).
- Observation: Heat the bath gently with constant stirring. Observe the inverted capillary. Initially, trapped air will emerge as slow bubbles.
- Recording: Note the temperature when a rapid, continuous stream of bubbles emerges from the capillary's open end. This temperature is the boiling point.
- Confirmation (Optional): Remove the heat source. The temperature at which the bubble stream ceases and the liquid just begins to be drawn back into the capillary is a highly accurate measure of the boiling point.

Caption: Experimental workflows for melting and boiling point determination.

Safety and Handling Considerations

4-Fluorobenzonitrile is classified as a hazardous substance and must be handled with appropriate precautions.

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled.[3][13] It is also categorized as a flammable solid.[9][13]
- Handling: Use only in a well-ventilated area, such as a chemical fume hood.[7] Wear appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[3][7]

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][7] Store away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][7]

Conclusion

The melting point (32-37 °C) and boiling point (188 °C @ 750 mmHg) of **4-Fluorobenzonitrile** are well-established and critical parameters for its effective use in scientific and industrial applications. Understanding these properties, the factors that influence them, and the precise protocols for their verification are essential for ensuring purity, optimizing reaction conditions, and maintaining safety. The data and methodologies presented in this guide provide a reliable foundation for professionals working with this important chemical intermediate.

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